

Essential Safety and Operational Guide for Handling N-Methyl-N-formylhydrazine

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Compound of Interest

Compound Name: N-Methyl-N-formylhydrazine

Cat. No.: B129408

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **N-Methyl-N-formylhydrazine** (CAS No. 758-17-8), a suspected carcinogen.^[1] Adherence to these procedures is essential to minimize exposure and ensure a safe laboratory environment.

Hazard Summary

N-Methyl-N-formylhydrazine is a toxic compound and a suspected carcinogen with experimental carcinogenic data.^[1] It is poisonous by ingestion and may cause respiratory irritation upon inhalation.^[2] The chemical and toxicological properties have not been thoroughly investigated.^[2] It is also a flammable material.^[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure to **N-Methyl-N-formylhydrazine**. The following table summarizes the recommended PPE. Since specific permeation data for **N-Methyl-N-formylhydrazine** is not readily available, recommendations are based on guidelines for handling hydrazines and other carcinogenic chemicals. It is crucial to consult the specific Safety Data Sheet (SDS) for the product in use.^[3]

PPE Category	Item	Specification
Hand Protection	Gloves	Wear double gloves. Use disposable nitrile gloves (minimum 4mil thickness) as the inner layer. For the outer layer, butyl rubber or Viton® gloves are recommended for handling hydrazines.[3][4] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[2]
Eye Protection	Safety Eyewear	Chemical splash goggles are required. When there is a significant risk of splashing, a face shield should be worn in addition to goggles.[3]
Respiratory Protection	Respirator	For nuisance exposures, a NIOSH-approved P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, a NIOSH-approved air-purifying respirator (APR) with organic vapor/acid gas (OV/AG) cartridges (e.g., 3M 6000 series with 6003 or 60926 cartridges) is recommended.[3][5][6][7] In situations with the potential for high concentrations, a full-face supplied-air respirator or a self-contained breathing apparatus (SCBA) should be used.[8]

Body Protection	Protective Clothing	A lab coat must be worn.[3] For procedures with a higher risk of splashes or spills, impervious clothing such as a chemical-resistant apron or coveralls (e.g., Tychem®) is required.[2]
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Foot Protection	Footwear	Closed-toe shoes are mandatory in the laboratory. For large-scale operations or spill response, chemical-resistant boots should be worn.[3]
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Occupational Exposure Limits

There are no specific OSHA PEL or ACGIH TLV values established for **N-Methyl-N-formylhydrazine**. However, due to its structural similarity to and hydrolysis to methylhydrazine, the exposure limits for methylhydrazine should be considered as a conservative guide.[9]

Organization	Exposure Limit	Value
OSHA	Permissible Exposure Limit (PEL) - Ceiling	0.2 ppm (0.35 mg/m ³)[10]
NIOSH	Recommended Exposure Limit (REL) - Ceiling (120 minutes)	0.04 ppm (0.08 mg/m ³)[10]
ACGIH	Threshold Limit Value (TLV) - Time-Weighted Average (TWA)	0.01 ppm[11]

Note: Methylhydrazine is classified as a potential occupational carcinogen by NIOSH and a confirmed animal carcinogen with unknown relevance to humans (A3) by ACGIH.[10][11]

Operational Plan: Handling and Storage

Designated Area: All work with **N-Methyl-N-formylhydrazine** must be conducted in a designated area, such as a chemical fume hood, that is clearly marked with warning signs.^[8]^[12]^[13]

Engineering Controls: A properly functioning chemical fume hood is the primary engineering control to minimize inhalation exposure.^[3]^[8] For weighing solids, a vented balance enclosure should be used.^[13]

Storage: Store **N-Methyl-N-formylhydrazine** in a cool, dry, and well-ventilated area, segregated from incompatible materials such as oxidizing agents.^[8] The container must be tightly closed and clearly labeled.^[8]

Experimental Protocol: Use of N-Methyl-N-formylhydrazine in the Synthesis of Marbofloxacin

N-Methyl-N-formylhydrazine is a known reagent in the synthesis of the veterinary antibiotic Marbofloxacin. The following is a generalized procedure based on available literature. This is not a substitute for a validated, laboratory-specific protocol and risk assessment.

Materials:

- Compound of Formula (V) (precursor)
- Toluene
- N-methylpiperazine
- Triethylamine
- **N-Methyl-N-formylhydrazine**
- Purified water
- Potassium hydroxide
- Hydrochloric acid

- Dichloromethane
- Anhydrous sodium sulfate

Procedure:

- In a chemical fume hood, charge a reaction flask with toluene, N-methylpiperazine, and triethylamine.
- With stirring, add the precursor compound (Formula V).
- Heat the mixture to reflux and maintain for 8-12 hours.
- Cool the reaction mixture to room temperature.
- Add purified water and potassium hydroxide.
- Heat the mixture to 60-90°C and maintain for 3-5 hours.
- Cool the mixture to 20-25°C and separate the aqueous phase.
- Adjust the pH of the aqueous phase to 6.8-7.2 with hydrochloric acid.
- Extract the product with dichloromethane.
- Dry the organic phase with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the intermediate product.[\[14\]](#)

Disposal Plan

Waste Segregation and Collection: All materials contaminated with **N-Methyl-N-formylhydrazine**, including empty containers, pipette tips, gloves, and absorbent pads, must be collected as hazardous waste.[\[12\]](#)

Disposal Method: The recommended disposal method for **N-Methyl-N-formylhydrazine** is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#) This should be carried out by a licensed professional waste disposal service.[\[2\]](#) Do not dispose of this chemical down the drain.[\[2\]](#)

Emergency Procedures

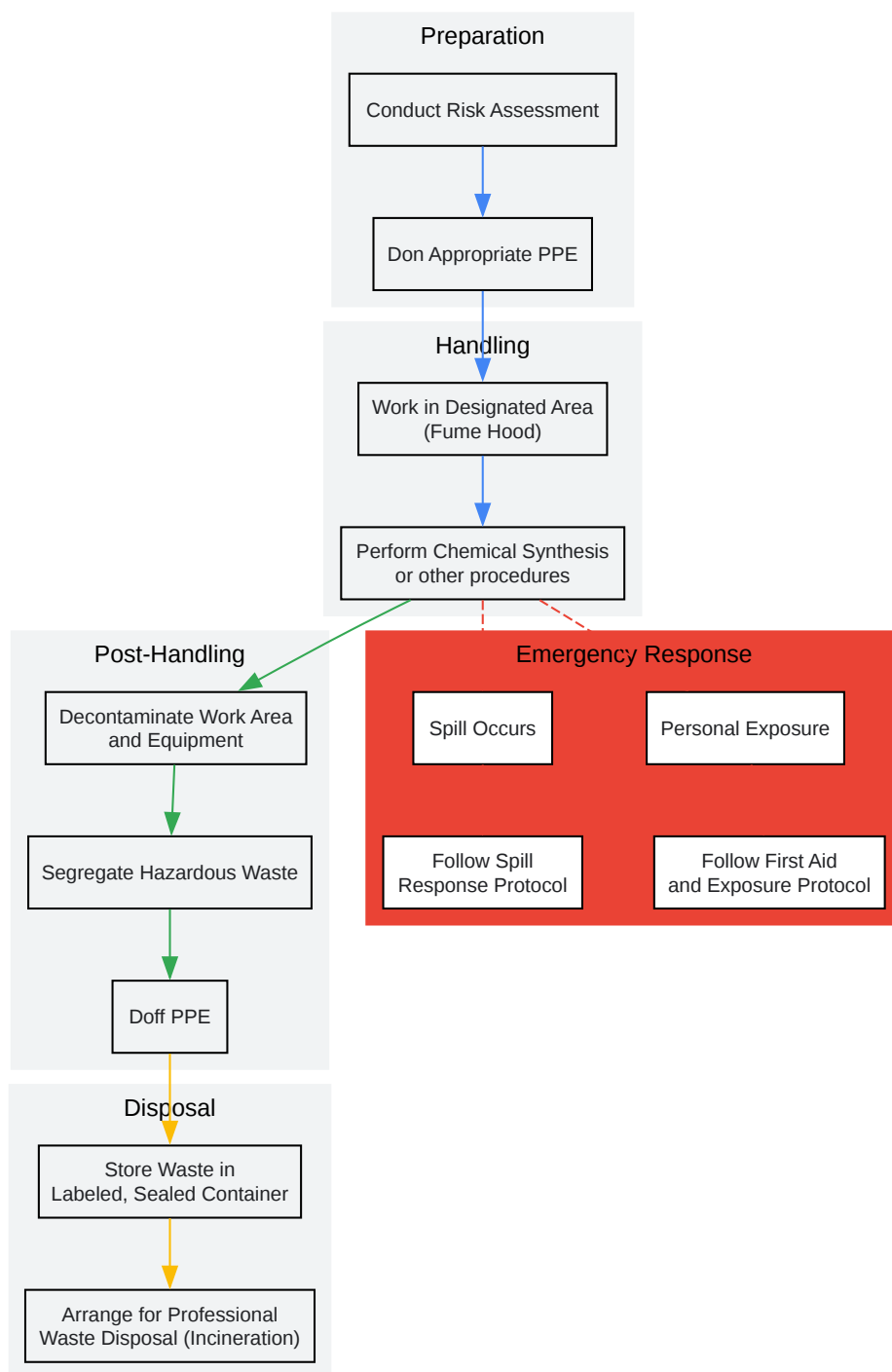
Spills:

- Evacuate the immediate area and alert others.
- If the spill is large or you are not trained to handle it, contact your institution's emergency response team.
- For small spills within a chemical fume hood, use an absorbent material to contain the spill.
- Collect the absorbent material and any contaminated items in a sealed container for hazardous waste disposal.
- Decontaminate the area with an appropriate cleaning agent.

Exposure:

- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention.[\[3\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)

Workflow for Handling N-Methyl-N-formylhydrazine



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Caption: Logical workflow for handling **N-Methyl-N-formylhydrazine**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling N-Methyl-N-formylhydrazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129408#personal-protective-equipment-for-handling-n-methyl-n-formylhydrazine]

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